

# Application Note & Protocol: Quantitative Analysis of ChemR23 mRNA Expression using qRT-PCR

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## Compound of Interest

Compound Name: *ChemR23-IN-3*

Cat. No.: *B10827955*

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Audience: Researchers, scientists, and drug development professionals.

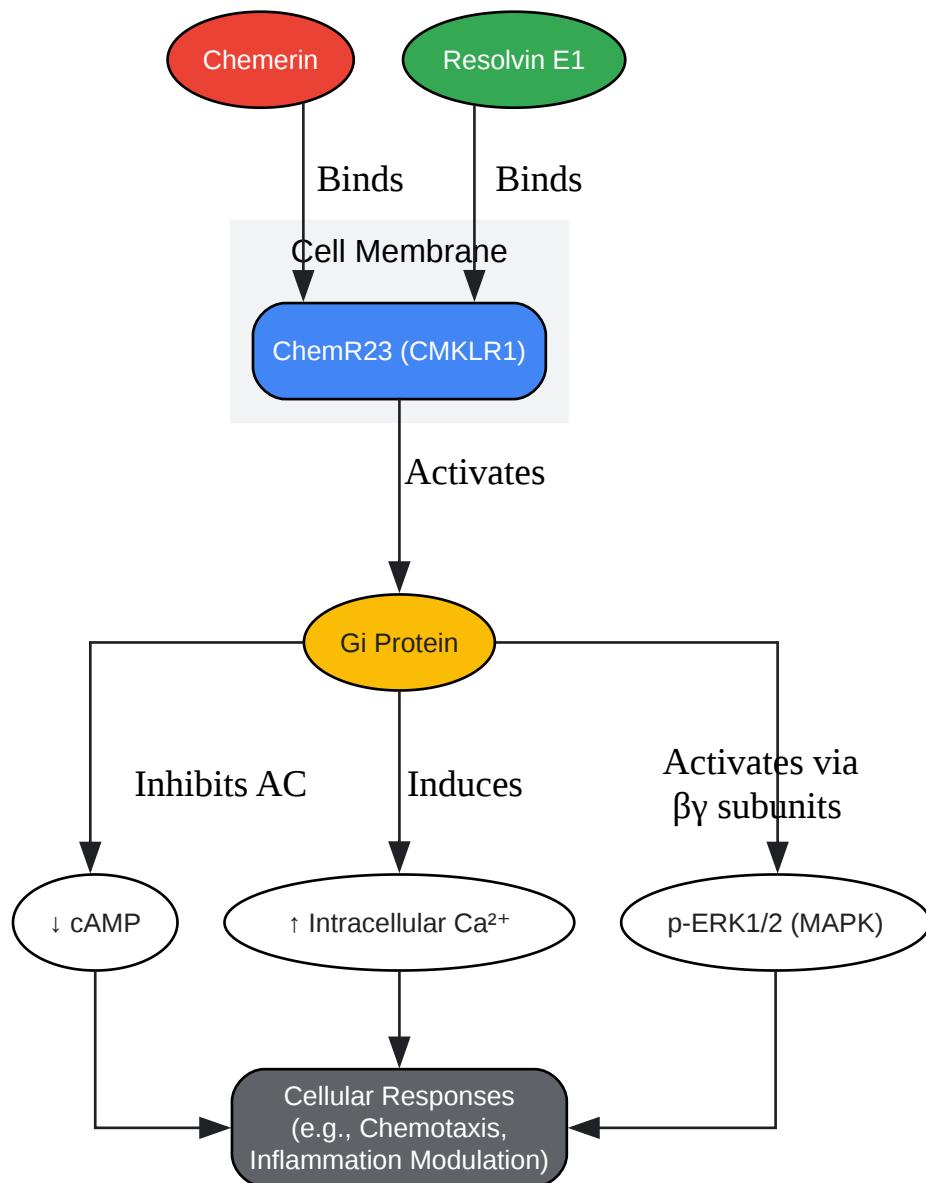
Introduction ChemR23, also known as chemokine-like receptor 1 (CMKLR1), is a G protein-coupled receptor (GPCR) that plays a significant role in regulating inflammation, immune cell migration, and adipogenesis.<sup>[1]</sup> It is activated by two primary ligands: the protein chemerin and the lipid mediator resolvin E1 (RvE1).<sup>[1][2]</sup> Chemerin typically acts as a chemoattractant for immune cells like macrophages and dendritic cells, while RvE1 is involved in the resolution of inflammation.<sup>[1][3]</sup> Given its dual role in both initiating and resolving inflammatory responses, the chemerin/ChemR23 signaling pathway is an attractive target for therapeutic development in chronic inflammatory diseases, metabolic disorders, and cancer.<sup>[2][4]</sup>

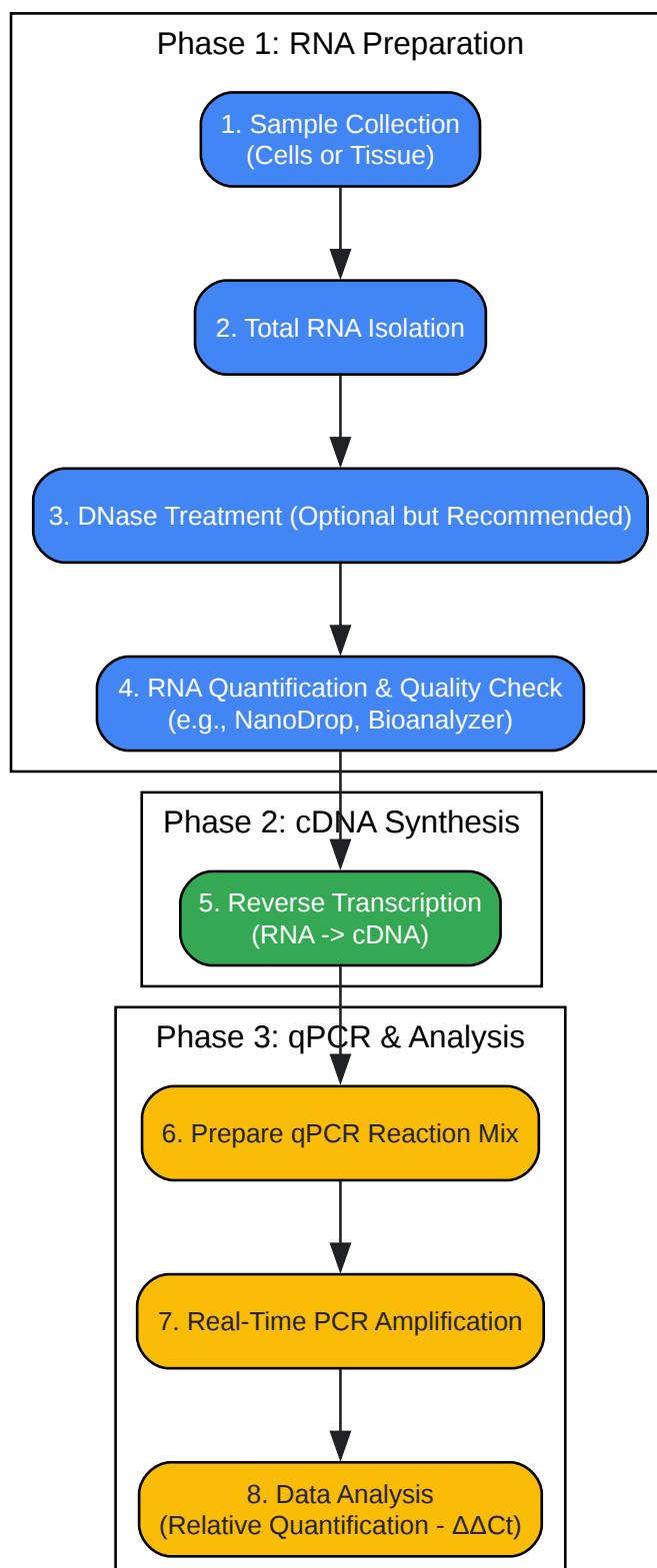
Quantitative real-time reverse transcription PCR (qRT-PCR) is a highly sensitive and specific method for the precise quantification of mRNA levels.<sup>[5][6]</sup> This application note provides a detailed protocol for measuring the mRNA expression of ChemR23 in various biological samples, a crucial step in understanding its regulation under different physiological and pathological conditions.<sup>[5]</sup>

## ChemR23 Signaling Pathway Overview

ChemR23 is a versatile receptor whose activation can lead to either pro-inflammatory or pro-resolving outcomes depending on the ligand.<sup>[2]</sup> The binding of its primary ligand, chemerin, to ChemR23 activates a Gi protein-coupled pathway.<sup>[3]</sup> This activation leads to the inhibition of

adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.<sup>[7]</sup> Concurrently, the signaling cascade triggers an increase in intracellular calcium (Ca<sup>2+</sup>) release and the phosphorylation of mitogen-activated protein kinases (MAPKs) such as ERK1/2.<sup>[4][8]</sup> These downstream events ultimately influence cellular responses, including chemotaxis of immune cells to inflammatory sites.<sup>[4][8]</sup>



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